

Safety data sheet SDS for 4,6-Dimethyl-2-mercaptopyrimidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,6-Dimethyl-2-mercaptopyrimidine
CAS No.: 131321-42-1
Cat. No.: B152782

[Get Quote](#)

Technical Safety & Handling Guide: **4,6-Dimethyl-2-mercaptopyrimidine**

Part 1: Executive Technical Summary

4,6-Dimethyl-2-mercaptopyrimidine (also known as 4,6-dimethylpyrimidine-2-thiol) is a critical heterocyclic building block used extensively in the synthesis of antiviral agents, agrochemicals, and functionalized coordination ligands.

For the drug development professional, this compound presents a unique duality: it is a versatile nucleophile for

-alkylation reactions but possesses significant handling challenges due to its thiol-thione tautomerism and potent organosulfur odor. This guide moves beyond standard compliance to provide a field-proven workflow for maintaining chemical integrity and laboratory safety.

Chemical Identity & Tautomerism

Unlike simple thiols, this compound exists in a dynamic equilibrium between the thiol (mercapto) and thione forms. In the solid state and neutral solution, the thione form often

predominates, which influences its solubility and nucleophilicity.

- Thiol Form: Favored in basic conditions (as the thiolate anion).
- Thione Form: Favored in neutral/acidic conditions and solid state.

Part 2: Hazard Identification & Mechanism (GHS)[1][2]

While classified primarily as an irritant, the "hidden" hazard is its olfactory potency, which can trigger facility-wide complaints if not managed via the specific quenching protocols detailed in Part 3.

GHS Classification (29 CFR 1910.1200)[1][2][3]

| Hazard Class | Category | Hazard Statement Code | Description |
|-------------------------------|----------|-----------------------|-----------------------------------|
| Skin Corrosion/Irritation | Cat. 2 | H315 | Causes skin irritation. |
| Serious Eye Damage/Irritation | Cat. 2A | H319 | Causes serious eye irritation. |
| STOT - Single Exposure | Cat. 3 | H335 | May cause respiratory irritation. |

Toxicological Mechanism: The mercapto group (-SH) is highly reactive toward biological macromolecules. Upon contact with mucous membranes, it acts as a direct irritant. Systemic toxicity is generally low for this specific derivative compared to simple alkyl thiols, but the formation of disulfide bridges with keratin proteins can lead to persistent dermatitis.

Part 3: The Self-Validating Handling Workflow

Core Directive: Do not handle this compound on an open bench. The following protocol ensures containment of both the chemical and its odor.

A. Engineering Controls

- Primary: Chemical Fume Hood (Face velocity > 100 fpm).
- Secondary: Analytical balance must be located inside the hood or a vented enclosure.

B. The "Stench" Management Protocol

Standard soap and water are ineffective against organosulfur residues. You must use an oxidative quenching agent to convert the volatile thiol/thione into a non-volatile sulfonate.

Quenching Solution (The "Kill" Bath):

- Composition: 10% Sodium Hypochlorite (Bleach) or 3% Hydrogen Peroxide.

- Mechanism:

(Odorless).

Step-by-Step Handling:

- Preparation: Place a beaker of Quenching Solution in the hood before opening the reagent bottle.
- Weighing: Weigh the solid into a tared vial. Cap immediately.
- Decontamination: Dip spatulas and contaminated gloves immediately into the Quenching Solution. Do not walk across the lab with "hot" tools.
- Waste: Treat all liquid waste with bleach before disposal into the aqueous waste stream.

C. Solubility & Reactivity Insights

- Solubility: Poor in water; soluble in DMF, DMSO, and dilute NaOH.

- Reaction Tip: To maximize nucleophilicity for

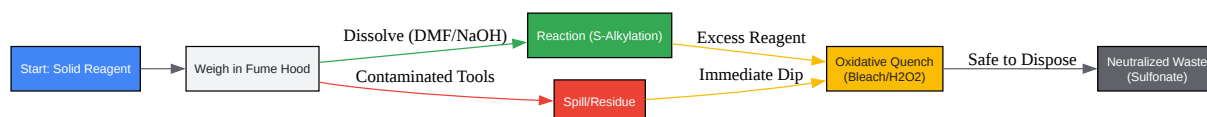
-alkylation, pre-treat with 1 equivalent of base (e.g., NaH or

) to lock the compound in its thiolate form.

Part 4: Visualizing the Workflow & Reactivity

The following diagrams illustrate the safe handling logic and the chemical tautomerism that dictates reactivity.

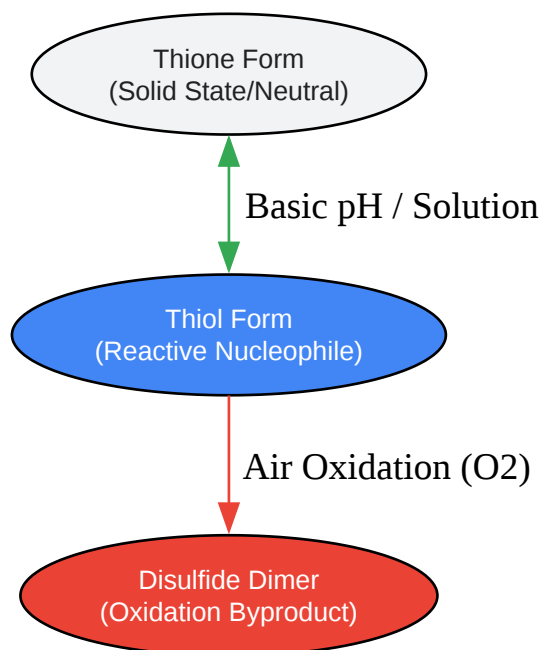
Figure 1: Safe Handling & Quenching Logic



[Click to download full resolution via product page](#)

Caption: Operational workflow for handling mercaptoprimidines, emphasizing the oxidative quenching step to eliminate odor and toxicity hazards.

Figure 2: Tautomerism & Oxidation Pathway



[Click to download full resolution via product page](#)

Caption: The chemical equilibrium between Thione and Thiol forms. Storage in air leads to irreversible dimerization to the disulfide, reducing purity.

Part 5: Physicochemical Data Table

| Property | Data | Note |
|--------------------|------------------------------|---|
| Appearance | Yellow to pale orange powder | Color darkens upon oxidation. |
| Melting Point | 210–216 °C (dec) | Decomposes near MP. |
| Molecular Weight | 140.21 g/mol | |
| Solubility (Water) | Low | |
| Solubility (Base) | High | Forms soluble thiolate salts. |
| pKa | ~7.5 (Thiol group) | Estimated; acidic enough to be deprotonated by carbonate. |

Part 6: Emergency Response

1. Eye Contact:

- Action: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present.[\[1\]](#)
- Medical: Seek immediate medical attention. Thiols can cause corneal clouding.

2. Skin Contact:

- Action: Wash with soap and water, followed by a dilute bleach solution (1:10) rinse if odor persists, then water again.
- Note: Do not use bleach on broken skin.

3. Accidental Release (Spill):

- Small Spill: Cover with solid sodium bicarbonate or lime. Scoop into a container and treat with 10% bleach solution in a fume hood.

- Large Spill: Evacuate area due to stench. Personnel must wear SCBA.

References

- PubChem. (2025). **4,6-Dimethyl-2-mercaptopyrimidine** (CID 673664).[2] National Library of Medicine. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 2. [4,6-Dimethyl-2-mercaptopyrimidine | 22325-27-5](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- To cite this document: BenchChem. [Safety data sheet SDS for 4,6-Dimethyl-2-mercaptopyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b152782/docs#safety-data-sheet-sds-for-4-6-dimethyl-2-mercaptopyrimidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)